

A Technical Guide to the Density of Perfluoro-2-methyl-2-pentene

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Compound of Interest

Compound Name: Perfluoro-2-methyl-2-pentene

Cat. No.: B072772

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This technical guide provides a comprehensive overview of the density of **perfluoro-2-methyl-2-pentene**, a fluorinated alkene. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document summarizes key quantitative data, outlines a general experimental protocol for density determination, and includes a workflow diagram for clarity.

Physical and Chemical Properties

Perfluoro-2-methyl-2-pentene, with the chemical formula C_6F_{12} , is a perfluoroalkene. Its molecular weight is approximately 300.05 g/mol ^{[1][2]} It is also known by its CAS number 1584-03-8 ^{[1][2][3][4]} This compound is a clear, colorless liquid and is considered a highly flammable liquid and vapor ^{[2][3]}

Quantitative Data: Density

The density of **perfluoro-2-methyl-2-pentene** has been reported in the literature. The available data is summarized in the table below for ease of comparison.

Parameter	Value	Temperature	Source
Density	1.622 g/mL	25 °C	ChemicalBook ^{[1][5]}
Density	1.62 g/mL	Not Specified	Thermo Scientific Alfa Aesar

Note: It is crucial to consider the temperature at which the density is measured, as it can influence the value.

Experimental Protocol for Density Determination

While specific experimental details for the density measurement of **perfluoro-2-methyl-2-pentene** are not readily available in the public domain, a general and widely accepted method for determining the density of a liquid, such as using a pycnometer or a digital density meter, is described below.

Objective: To accurately determine the density of a liquid sample of **perfluoro-2-methyl-2-pentene**.

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to at least 0.0001 g)
- Temperature-controlled water bath or incubator
- **Perfluoro-2-methyl-2-pentene** sample
- Distilled water (for calibration)
- Acetone or other suitable solvent (for cleaning and drying)
- Pipettes

Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer with a suitable solvent (e.g., acetone) and then with distilled water. Dry the pycnometer completely.
- **Weighing the Empty Pycnometer:** Accurately weigh the clean, dry, and empty pycnometer on the analytical balance. Record this mass as m_1 .

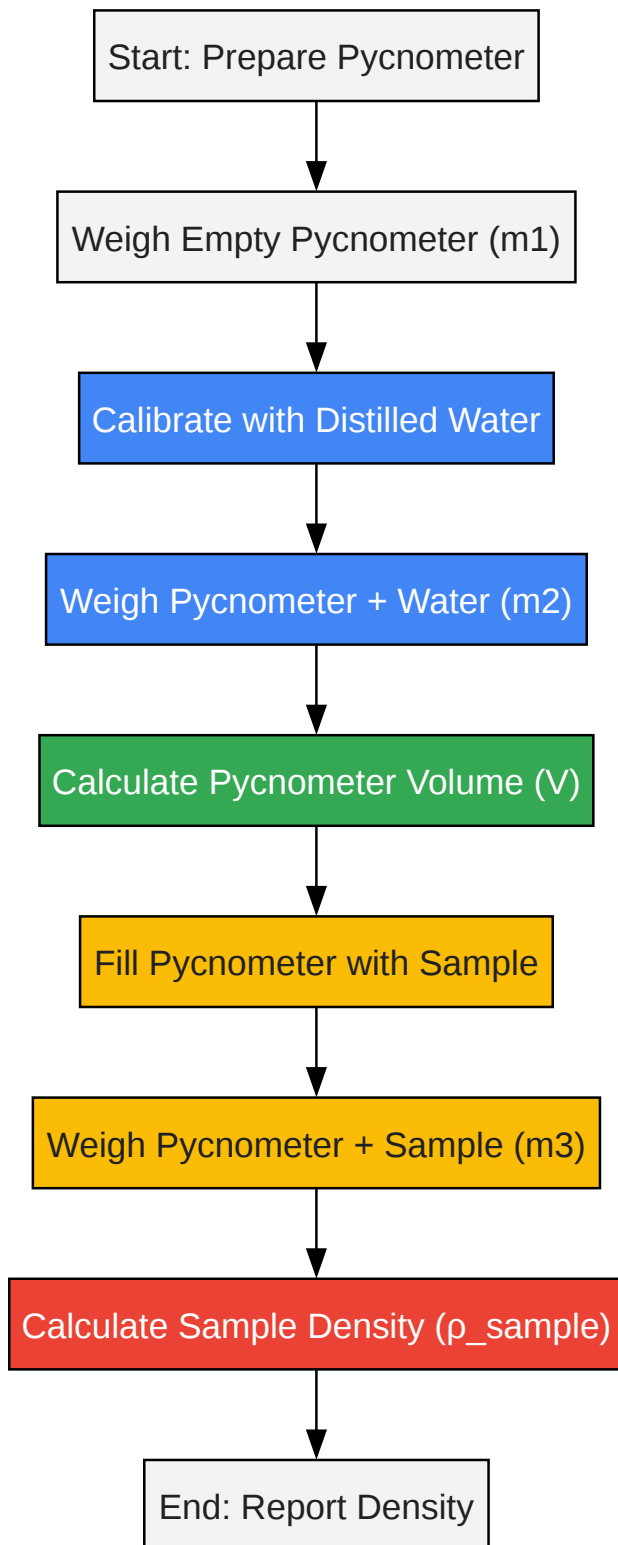
- Calibration with Distilled Water:
 - Fill the pycnometer with distilled water.
 - Ensure no air bubbles are trapped inside.
 - Place the pycnometer in a temperature-controlled water bath set to a specific temperature (e.g., 25 °C) and allow it to equilibrate.
 - Once equilibrated, the water level in the capillary will be constant. Carefully wipe any excess water from the outside of the pycnometer.
 - Weigh the pycnometer filled with water. Record this mass as m_2 .
- Density of Water: Note the density of water (ρ_{water}) at the experimental temperature from a reliable reference table.
- Volume of the Pycnometer: Calculate the volume of the pycnometer (V) using the formula:
 - $V = (m_2 - m_1) / \rho_{\text{water}}$
- Measurement with **Perfluoro-2-methyl-2-pentene**:
 - Empty and dry the pycnometer.
 - Fill the pycnometer with the **perfluoro-2-methyl-2-pentene** sample, again ensuring no air bubbles are present.
 - Equilibrate the filled pycnometer to the same temperature as the water calibration.
 - Wipe the exterior dry and weigh it. Record this mass as m_3 .
- Calculating the Density: Calculate the density of the **perfluoro-2-methyl-2-pentene** sample (ρ_{sample}) using the formula:
 - $\rho_{\text{sample}} = (m_3 - m_1) / V$

Safety Precautions: **Perfluoro-2-methyl-2-pentene** is flammable and should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (gloves, safety glasses) should be worn.

Visualizing the Experimental Workflow

The logical flow of the experimental protocol for determining the density of a liquid can be represented as follows:

Experimental Workflow for Density Measurement



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Caption: A flowchart of the key steps for determining liquid density using a pycnometer.

Applications and Context

Perfluoro-2-methyl-2-pentene is a dimer of hexafluoropropylene and is used in the production of waterproof and oil-proof finishing agents for textiles and leather.[1] It also serves as a blowing agent in the manufacturing of polyurethane foams.[1] Understanding its physical properties, such as density, is essential for its application in these industrial processes, as well as for chemical reaction engineering and fluid dynamics modeling.

While this document focuses on density, it is important to note the broader context of characterizing per- and polyfluoroalkyl substances (PFAS), the class of compounds to which **perfluoro-2-methyl-2-pentene** belongs. The physical and chemical properties of PFAS are critical for understanding their environmental fate and transport.[6] However, obtaining reliable experimental data for many PFAS can be challenging.[6] Advanced analytical techniques such as NMR spectroscopy are often employed for the structural characterization and determination of other properties of PFAS.[7]

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